

(5E)-Calcipotriene-d4 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (5E)-Calcipotriene-d4

Cat. No.: B12421167

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Technical Whitepaper: (5E)-Calcipotriene-d4 Advanced Characterization & Application of the Deuterated Trans-Isomer Standard[1] Executive Summary & Compound Identity

(5E)-Calcipotriene-d4 is the stable isotope-labeled analog of the 5,6-trans-isomer of Calcipotriene (Calcipotriol).[1] In the context of pharmaceutical development, the unlabeled (5E)-isomer is a known degradation product (USP/EP Impurity C) formed via reversible photo-isomerization of the active drug substance.[1]

The deuterated form, **(5E)-Calcipotriene-d4**, serves as a critical Internal Standard (IS) for the precise quantification of this specific impurity in complex biological matrices or stability samples using LC-MS/MS.[1] Its deuterium enrichment (typically d4 on the cyclopropyl ring) provides a mass shift of +4 Da, allowing for spectral resolution from the unlabeled impurity while maintaining identical chromatographic behavior.[1]

Physicochemical Specifications

Parameter	Technical Detail
Chemical Name	(5E)-Calcipotriene-d4
Synonyms	5,6-trans-Calcipotriol-d4; Calcipotriol Impurity C-d4
CAS Number	Not Assigned (Unlabeled Parent CAS: 113082-99-8)
Molecular Weight	416.63 g/mol
Molecular Formula	C ₂₇ H ₃₆ D ₄ O ₃
Isotopic Purity	Typically ≥ 99% Deuterium incorporation
Solubility	Soluble in Methanol, Ethanol, DMSO; Practically insoluble in water
Appearance	White to off-white solid
Stability	Light Sensitive (Reverts to 5Z isomer); Temperature Sensitive

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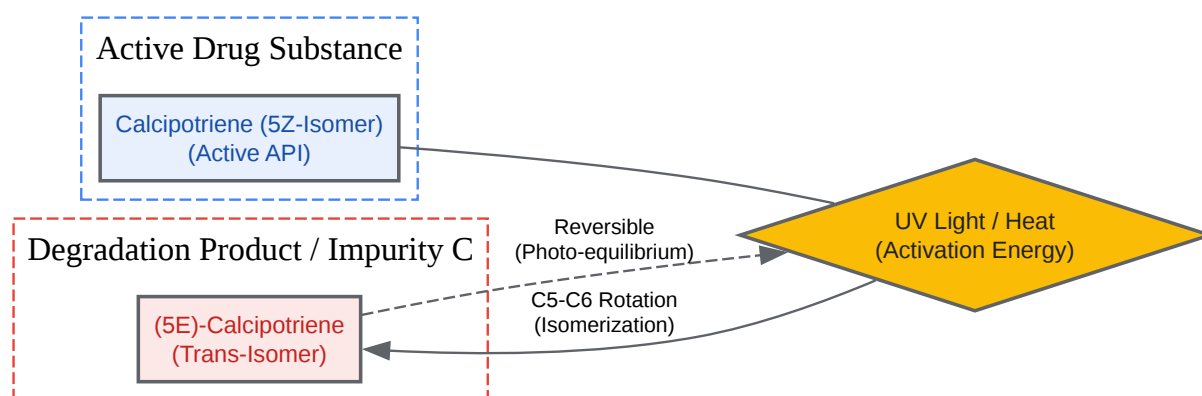
Critical Note on CAS: As a specialized stable isotope standard, a unique CAS number has not been formally assigned to the (5E)-d4 variant in public registries.^[1] Researchers must reference the unlabeled CAS (113082-99-8) for regulatory filing, explicitly noting the deuterated modification.^[1]

Mechanistic Insight: The 5Z/5E Isomerization

Understanding the origin of the (5E) isomer is essential for controlling drug product stability. Calcipotriene belongs to the Vitamin D class, which possesses a triene system susceptible to photo-isomerization.^[1]

The Isomerization Pathway

The active drug exists in the 5Z (cis) configuration.[1] Exposure to UV light or thermal stress facilitates a sigmatropic shift or direct rotation around the C5-C6 double bond, yielding the 5E (trans) isomer.[1] This process is reversible but often favors the trans isomer under specific thermal conditions.[1]



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Figure 1: The reversible isomerization pathway between the active 5Z-Calcipotriene and the 5E-trans impurity.[1] Control of light exposure is critical to prevent this shift.

Analytical Application: LC-MS/MS Methodology

The primary utility of **(5E)-Calcipotriene-d4** is to function as an Internal Standard in LC-MS/MS assays.[1] Because the 5E and 5Z isomers have identical molecular weights (unlabeled), they must be chromatographically separated.[1] The d4-labeled 5E standard allows for:

- Retention Time Confirmation: Verifies the elution window of the trans impurity.
- Matrix Effect Compensation: Corrects for ionization suppression/enhancement specifically at the trans elution time, which may differ from the cis elution time.

Experimental Protocol: Quantification of Impurity C

Objective: Quantify (5E)-Calcipotriene in a topical formulation using the d4-IS.

A. Standard Preparation[2]

- Stock Solution: Dissolve 1 mg of **(5E)-Calcipotriene-d4** in 1 mL of Ethanol (1 mg/mL). Store at -20°C protected from light.
- Working IS Solution: Dilute Stock to 100 ng/mL in 50:50 Methanol:Water.

B. Sample Extraction (Liquid-Liquid Extraction)[1]

- Weigh 200 mg of formulation (ointment/cream) into a centrifuge tube.
- Spike with 50 µL of Working IS Solution.
- Add 2 mL of Hexane:Ethyl Acetate (80:20). Vortex vigorously for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean glass tube and evaporate to dryness under Nitrogen at 35°C.
- Reconstitute in 200 µL of Mobile Phase (See below).

C. LC-MS/MS Conditions

- Column: PFP (Pentafluorophenyl) or C18 High Strength Silica (e.g., 2.1 x 100 mm, 1.7 µm).
[1] Note: PFP phases often provide better selectivity for Vitamin D isomers.[1]
- Mobile Phase A: 2 mM Ammonium Formate in Water (0.1% Formic Acid).[1]
- Mobile Phase B: Methanol (0.1% Formic Acid).[1]
- Gradient: 70% B to 95% B over 8 minutes.
- Detection: ESI Positive Mode, MRM.

D. MRM Transitions

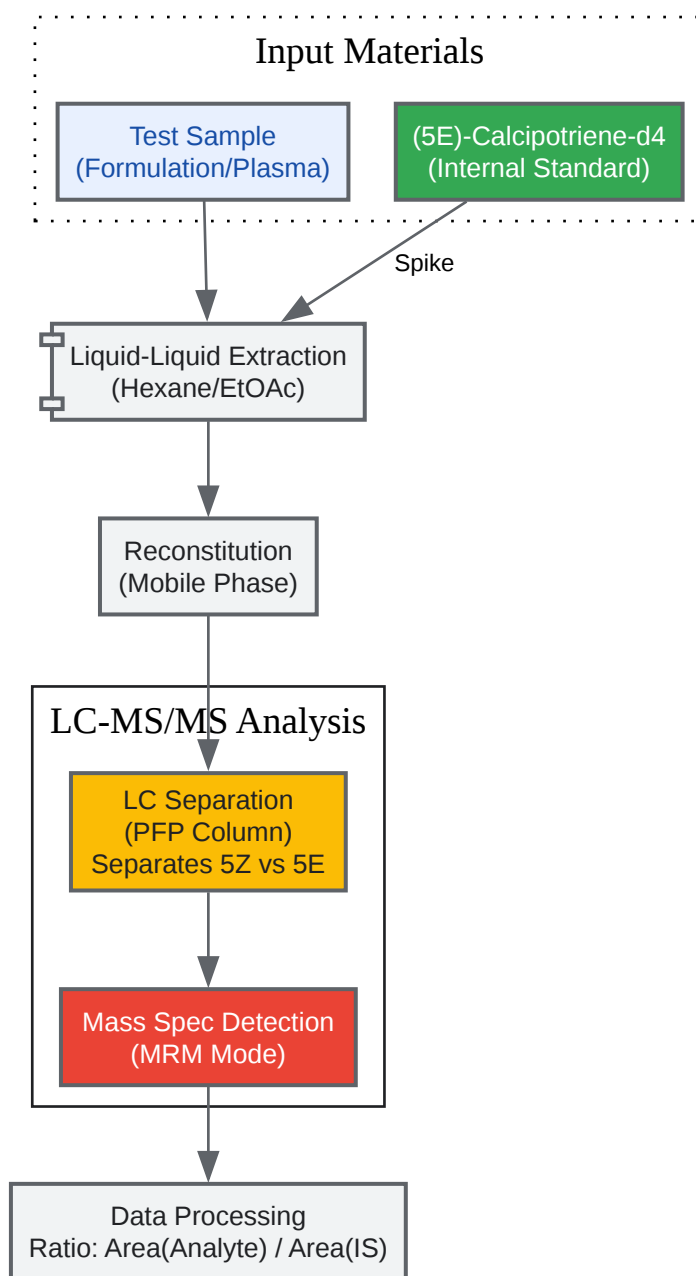
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
(5E)-Calcipotriene (Analyte)	430.3 [M+NH ₄] ⁺	413.3 [M+H-H ₂ O] ⁺	15
(5E)-Calcipotriene-d ₄ (IS)	434.3 [M+NH ₄] ⁺	417.3 [M+H-H ₂ O] ⁺	15

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Technical Insight: Vitamin D analogs often ionize better as Ammonium adducts [M+NH₄]⁺ or Sodium adducts in ESI+. [1] The transition to the water-loss fragment [M+H-H₂O]⁺ is a common, robust quantifier. [1]

Analytical Workflow Diagram

The following diagram illustrates the logical flow for impurity profiling using the deuterated standard.



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Figure 2: Analytical workflow for the quantification of (5E)-Calcipotriene using the d4-IS.

Handling and Storage Protocols

Due to the inherent instability of the triene system, strict adherence to handling protocols is required to maintain the integrity of the reference standard.^[1]

- **Light Protection:** Perform all weighing and dilution steps under yellow monochromatic light or in amber glassware. The 5E isomer can revert to 5Z or degrade further to suprasterols under white light.
- **Inert Atmosphere:** Store the solid material under Argon or Nitrogen to prevent oxidation.
- **Temperature:** Long-term storage at -20°C or -80°C is mandatory. Avoid repeated freeze-thaw cycles of solutions; aliquot stock solutions into single-use vials.
- **Solvent Compatibility:** Avoid acidic solvents during storage, as they can catalyze dehydration or isomerization.^[1]

References

- European Pharmacopoeia (Ph.^[1] Eur.). Calcipotriol Monohydrate Monograph 2011:2284. (Defines Impurity C as the (5E)-isomer).
- United States Pharmacopeia (USP). Calcipotriene Monograph. (Defines Calcipotriene Related Compound C).^{[1][3][4][5]} ^[1]
- Clearsynth. **(5E)-Calcipotriene-d4** Product Data Sheet. (Source for commercial availability and synonyms). ^[1]
- LGC Standards. **(5E)-Calcipotriene-d4** Specifications. (Confirmation of MW and isotopic labeling).
- Tyl, E. et al. "Isomerization of Vitamin D derivatives."^[1] Journal of Pharmaceutical and Biomedical Analysis. (Mechanistic background on triene isomerization).

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- To cite this document: BenchChem. [(5E)-Calcipotriene-d4 CAS number and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12421167/docs#5e-calcipotriene-d4-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b12421167/docs#5e-calcipotriene-d4-cas-number-and-molecular-weight)

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